

# best practices for storing AM-2394 stock solutions

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## Compound of Interest

Compound Name: AM-2394

Cat. No.: B15614792

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## Technical Support Center: AM-2394

This technical support center provides researchers, scientists, and drug development professionals with best practices for storing and handling **AM-2394** stock solutions.

## Frequently Asked Questions (FAQs) & Troubleshooting Guides

Q1: What is the recommended solvent for preparing **AM-2394** stock solutions?

A1: For in vitro use, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **AM-2394**.<sup>[1][2][3][4]</sup> It is soluble in DMSO at concentrations of  $\geq 30$  mg/mL.<sup>[1][3][5]</sup> Some sources indicate solubility up to 85 mg/mL in fresh, anhydrous DMSO.<sup>[2]</sup> For in vivo experiments, a common solvent system is a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.<sup>[1]</sup>

Q2: My **AM-2394** is not dissolving well in DMSO. What could be the issue?

A2: Difficulty in dissolving **AM-2394** in DMSO can be due to the hygroscopic nature of DMSO, which means it readily absorbs moisture from the air.<sup>[2][3]</sup> This absorbed water can reduce the solubility of the compound.<sup>[2]</sup> To troubleshoot this, it is critical to use fresh, anhydrous DMSO.<sup>[2]</sup>

Q3: What are the optimal storage conditions for **AM-2394** stock solutions?

A3: For long-term storage, it is recommended to store **AM-2394** stock solutions at -80°C, where they can be stable for up to two years.[1][2][6] For shorter-term storage, -20°C is also acceptable, with stability for up to one year.[1][6] It is best practice to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[2][7]

Q4: Can I store my **AM-2394** stock solution at 4°C?

A4: Storing **AM-2394** stock solutions at 4°C is not recommended for any significant length of time. While the powdered form of **AM-2394** shows stability at 4°C for up to two years, solutions are significantly less stable at this temperature.[1] For optimal stability of the dissolved compound, freezing at -20°C or -80°C is necessary.[1][2][6]

Q5: How many times can I freeze and thaw my **AM-2394** stock solution?

A5: To maintain the potency and integrity of **AM-2394**, it is strongly advised to avoid multiple freeze-thaw cycles.[2][7] The best practice is to prepare aliquots of your stock solution that are appropriately sized for your experiments. This allows you to thaw only the amount you need for a single experiment.

## Data Summary

### AM-2394 Storage and Solubility Data

Parameter	Condition	Recommendation	Stability/Solubility	Citations
Form	Powder	-20°C	3 years	[1][2][4]
4°C	2 years	[1][3]		
Stock Solution	-80°C in solvent	Long-term storage	Up to 2 years	[1][2][6]
-20°C in solvent	Short-term storage	Up to 1 year	[1][6]	
Solvent (in vitro)	DMSO	Recommended solvent	≥ 30 mg/mL	[1][3][5]
Fresh DMSO	For optimal solubility	Up to 85 mg/mL	[2]	
Ethanol	Alternative solvent	Soluble to 10 mM with gentle warming		
Solvent (in vivo)	10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	Recommended for animal studies	≥ 2.5 mg/mL	[1]

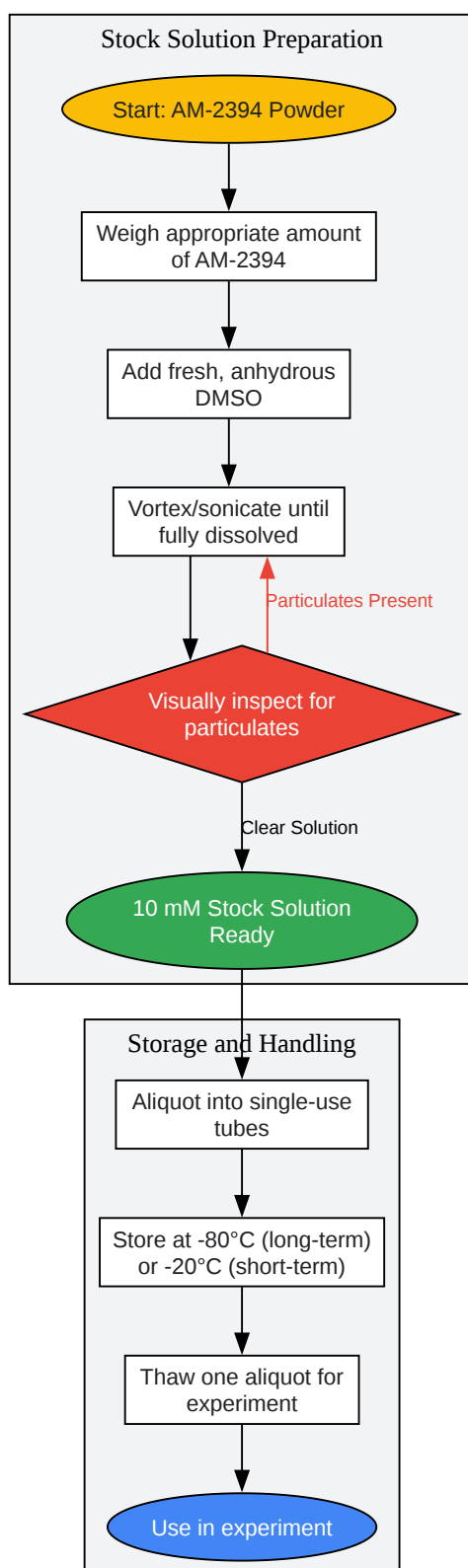
## Experimental Protocols

### Preparation of a 10 mM AM-2394 Stock Solution in DMSO

- Pre-experiment Preparation:
  - Allow the vial of powdered **AM-2394** to equilibrate to room temperature before opening to prevent condensation.
  - Use a fresh, unopened bottle of anhydrous DMSO to ensure optimal solubility.
- Calculation:

- The molecular weight of **AM-2394** is 423.47 g/mol .[\[1\]](#)
- To prepare a 10 mM stock solution, you will need 4.2347 mg of **AM-2394** per 1 mL of DMSO.
- Adjust the amounts based on your desired final volume. For example, for 1 mL of a 10 mM solution, weigh out 4.2347 mg of **AM-2394**.
- Dissolution:
  - Add the appropriate volume of anhydrous DMSO to the vial containing the powdered **AM-2394**.
  - Vortex or sonicate the solution gently until the compound is completely dissolved. Ensure there are no visible particulates.
- Aliquoting and Storage:
  - Dispense the stock solution into smaller, single-use, sterile microcentrifuge tubes. The volume of the aliquots should be based on your typical experimental needs to avoid wasting the compound.
  - Clearly label each aliquot with the compound name, concentration, date of preparation, and solvent.
  - Store the aliquots at -80°C for long-term storage or at -20°C for shorter-term use.

## Visual Guides



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Caption: Workflow for **AM-2394** Stock Solution Preparation and Storage.

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